Technical Verification Guide: C.I. 42765 Concentration & Spectral Analysis

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Compound of Interest		
Compound Name:	*Alkali Blue 6B (C.I. 42765)*	
Cat. No.:	*B13830387*	*Get Quote*

Executive Summary

C.I. 42765, historically known as Alkali Blue 6B or occasionally synonymous with specific grades of Methyl Blue, presents a unique challenge in quantitative analysis. Unlike high-purity pharmaceutical standards, this triphenylmethane dye is often supplied as a mixture (e.g., Pigment Blue 61) with varying degrees of sulfonation and purity.

This guide provides a rigorous, self-validating protocol to determine the concentration of C.I. 42765. It moves beyond relying on theoretical "textbook" extinction coefficients—which vary wildly by manufacturer—and establishes a method for deriving an empirical Molar Extinction Coefficient (

) specific to your lot and solvent system.

Part 1: The Identity Crisis – Know Your "Blue"

Before quantification, you must verify chemical identity. C.I. 42765 is frequently confused with functionally distinct dyes due to archaic naming conventions. Using the wrong extinction coefficient (e.g., for Methylene Blue) will result in calculation errors exceeding 500%.

Table 1: Comparative Chemical Identity

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Feature	C.I. 42765 (Target)	C.I. 42780	C.I. 52015
Common Name	Alkali Blue 6B (Pigment Blue 61)	Methyl Blue (Acid Blue 93)	Methylene Blue
Class	Triphenylmethane	Triphenylmethane	Thiazine
Charge	Anionic (Acidic)	Anionic (Acidic)	Cationic (Basic)
(Water)	~600 nm (pH dependent)	~595–600 nm	~664 nm
Primary Use	pH Indicator (Blue Pink), Inks	Histology (Collagen), Aniline Blue mix	Cell Viability, DNA Stain
Risk Factor	High: Often insoluble in pure water without pH adjustment.[1][2]	Medium: Often confused with Aniline Blue.	Low: Distinct spectral peak.

> *Critical Insight: Do not use the extinction coefficient of Methylene Blue (*
>
>) for C.I. 42765. Their chromophores are fundamentally different.

Part 2: The Physics of Quantitation

The concentration (

) of the dye is determined using the Beer-Lambert Law:

- : Absorbance (unitless, measured).[3][4][5]
- : Molar Extinction Coefficient (

).[2][4][5]
- : Molar Concentration (

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or

).[4]

- : Path length (standardized to

).[4]

The "Epsilon" Problem

Literature values for C.I. 42765 are inconsistent due to batch purity (dye content often ranges from 60% to 90%).

- Theoretical Range:

  (highly solvent dependent).

- Solution: You must generate a Standard Curve to calculate the specific

  for your batch.

Part 3: Experimental Protocol (Self-Validating System)

This workflow ensures that your concentration data is derived from empirical evidence rather than assumptions.

Phase A: Preparation of Stock Standard

Reagents:

- C.I. 42765 (Dry powder).
- Solvent: Ethanol (preferred for Alkali Blue 6B) or Distilled Water (if using water-soluble Methyl Blue variant).
- Class A Volumetric Flasks.

Step-by-Step:

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- Desiccation: Dry 1.0 g of dye powder at 105°C for 2 hours to remove moisture. Cool in a desiccator.
- Weighing: Accurately weigh

  (

) of dried dye.
- Solvation: Dissolve in 50 mL of solvent. Sonicate for 10 minutes to ensure complete dissolution.
- Final Volume: Transfer to a 100 mL volumetric flask and fill to the mark.
  - Result: Stock Concentration

    (Calculate Molar Concentration based on MW, typically ~595.7 g/mol for Alkali Blue 6B).

Phase B: The Dilution Series & Scan

- Prepare 5 dilutions from the stock (e.g.,

).
- Blanking: Use the pure solvent to zero the spectrophotometer.
- Spectral Scan: Scan the stock solution from 400 nm to 800 nm to identify the exact

  (Peak Absorbance).
  - Expectation: A broad peak near 600 nm.[6]
- Measurement: Measure Absorbance (

) at

  for all 5 dilutions.

Phase C: Workflow Diagram

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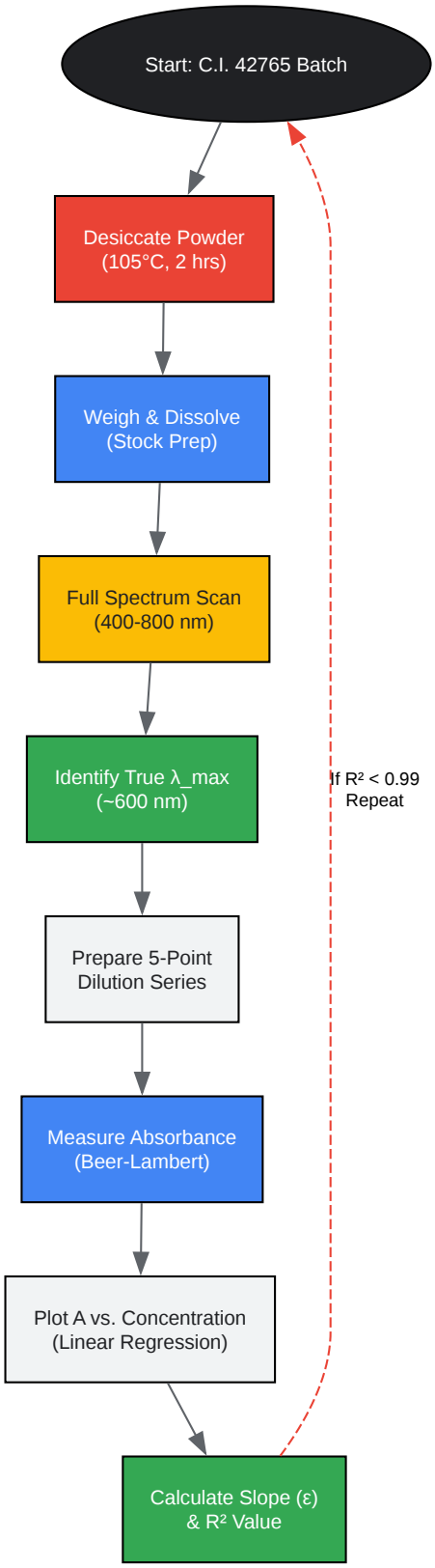

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Figure 1: Self-validating workflow for determining the molar extinction coefficient of C.I. 42765.

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Part 4: Data Analysis & Comparison

Once you have your Absorbance (

) vs. Concentration (

) data:

- Linear Regression: Perform a linear fit (

).

  - The Slope (

) is your experimental Molar Extinction Coefficient (

).

  - The Intercept (

) should be near zero.

- Validation Criteria:

  - : High confidence.
  - : Pipetting error or dye aggregation (dimerization).

Comparative Reference Data

Use this table to benchmark your experimental results.

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Dye Variant	Solvent	Typical	Estimated ( )	Notes
C.I. 42765 (Alkali Blue)	Ethanol	597–602 nm	~30,000 – 45,000	Value highly sensitive to pH.
C.I. 42780 (Methyl Blue)	Water	595–605 nm	~16,000 – 20,000	Often lower than Methylene Blue.
C.I. 52015 (Methylene Blue)	Water	664 nm	~80,000 – 95,000	Included for negative control comparison.

> *Note: The*
>
> for C.I. 42765 is generally lower than that of Methylene Blue. If you calculate a value >70,000 for C.I. 42765, suspect contamination or evaporation of solvent.

Part 5: Troubleshooting & Stability

The pH Effect (Halochromism)

C.I. 42765 is a pH indicator.

- Observation: Solution turns pink/violet or precipitates.
- Cause: pH > 11.0 (Alkaline transition).
- Fix: Ensure your solvent is buffered to neutral pH (7.0) or slightly acidic (pH 4.5) to maintain the blue triphenylmethane form.

Metachromasy (Aggregation)

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At high concentrations (

), triphenylmethane dyes form dimers.

- Symptom: The

  shifts to a lower wavelength (hypsochromic shift) and the standard curve becomes non-linear (flattens out).

- Fix: Dilute samples until Absorbance is

  .

Photobleaching

- Symptom: Absorbance decreases over time while sitting in the cuvette.

- Fix: Protect stock solutions from bright light; measure immediately after preparation.

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